

2-Phenylmorpholine Hydrochloride: A Technical Guide to Solubility and Stability

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Phenylmorpholine hydrochloride

CAS No.: 23972-42-1

Cat. No.: B1280072

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core solubility and stability characteristics of **2-Phenylmorpholine hydrochloride**. The information herein is intended to support research, development, and formulation activities by providing both established data and detailed experimental protocols for in-house characterization.

Core Physicochemical Properties

2-Phenylmorpholine hydrochloride is a white to off-white solid.^[1] It is the hydrochloride salt of 2-phenylmorpholine, a versatile building block in the synthesis of various bioactive molecules.^[1] The compound's stability and compatibility with diverse reaction conditions make it a valuable intermediate in the pharmaceutical and agrochemical industries.^[1]

Table 1: Physicochemical Identifiers of **2-Phenylmorpholine Hydrochloride**

Property	Value	Reference
CAS Number	23972-42-1	[1]
Molecular Formula	C ₁₀ H ₁₃ NO · HCl	[1]
Molecular Weight	199.68 g/mol	[1]
Appearance	White solid	[1]
Storage Conditions	0-8 °C	[1]

Solubility Profile

The solubility of an active pharmaceutical ingredient (API) is a critical determinant of its bioavailability and formulation feasibility. **2-Phenylmorpholine hydrochloride** is qualitatively described as being soluble in water and alcohol, and slightly soluble in ether and petroleum ether.[2] Researchers have noted its utility in enhancing the solubility and bioavailability of certain drug formulations.[1]

Quantitative Solubility Data

While specific quantitative solubility data for **2-Phenylmorpholine hydrochloride** is not extensively published, the following table illustrates how such data would be presented. The values are hypothetical and intended to serve as a template for reporting results from the experimental protocols outlined below.

Table 2: Illustrative Thermodynamic Solubility of **2-Phenylmorpholine Hydrochloride** in Various Solvents

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (µM)	Method
Water	25	Data Not Available	Data Not Available	Shake-Flask
PBS (pH 7.4)	25	Data Not Available	Data Not Available	Shake-Flask
Ethanol	25	Data Not Available	Data Not Available	Shake-Flask
Methanol	25	Data Not Available	Data Not Available	Shake-Flask
Dichloromethane	25	Data Not Available	Data Not Available	Shake-Flask

Table 3: Illustrative Kinetic Solubility of **2-Phenylmorpholine Hydrochloride**

Assay Medium	Incubation Time (h)	Solubility (µg/mL)	Method
PBS (pH 7.4)	2	Data Not Available	Nephelometry
FaSSIF	2	Data Not Available	Nephelometry
FeSSIF	2	Data Not Available	Nephelometry

Experimental Protocols for Solubility Determination

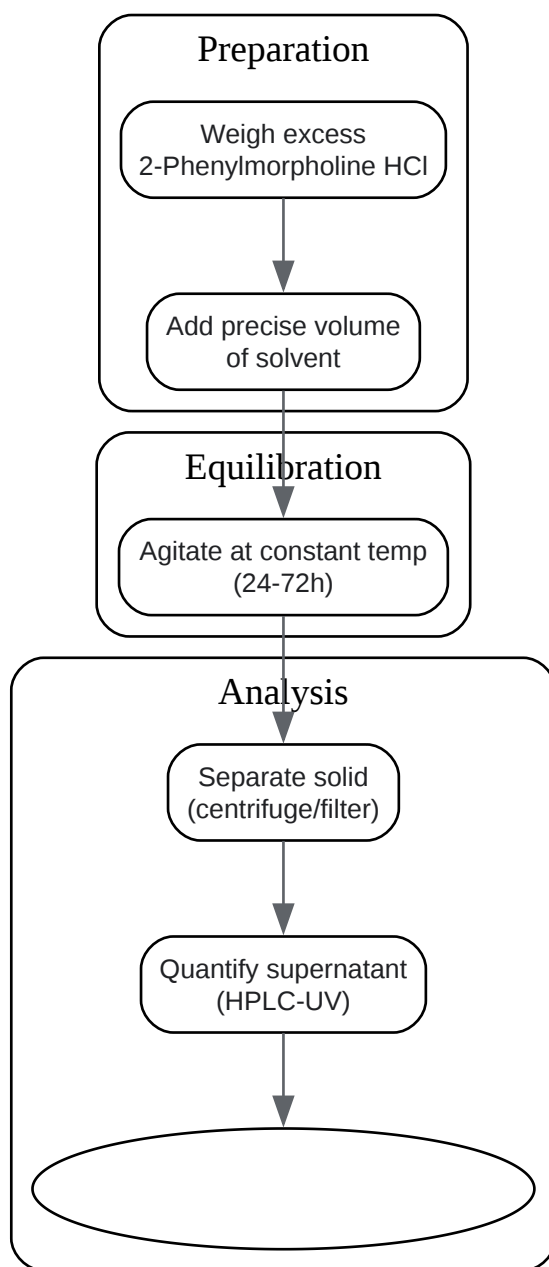
To obtain quantitative solubility data, the following established methodologies are recommended.

This method determines the equilibrium solubility of a compound, which is crucial for pre-formulation and understanding its behavior at saturation.^{[3][4]}

Protocol:

- Preparation: Accurately weigh an excess amount of **2-Phenylmorpholine hydrochloride** into a glass vial.

- Solvent Addition: Add a precise volume of the desired solvent (e.g., water, PBS pH 7.4, ethanol).
- Equilibration: Seal the vials and agitate them at a constant temperature (e.g., 25°C or 37°C) for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.^[4] The presence of undissolved solid should be visually confirmed.
- Sample Separation: Separate the undissolved solid from the solution via centrifugation or filtration (using a filter that does not adsorb the compound).
- Quantification: Analyze the concentration of **2-Phenylmorpholine hydrochloride** in the clear supernatant using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Data Analysis: The determined concentration represents the thermodynamic solubility of the compound in the tested solvent at the specified temperature.



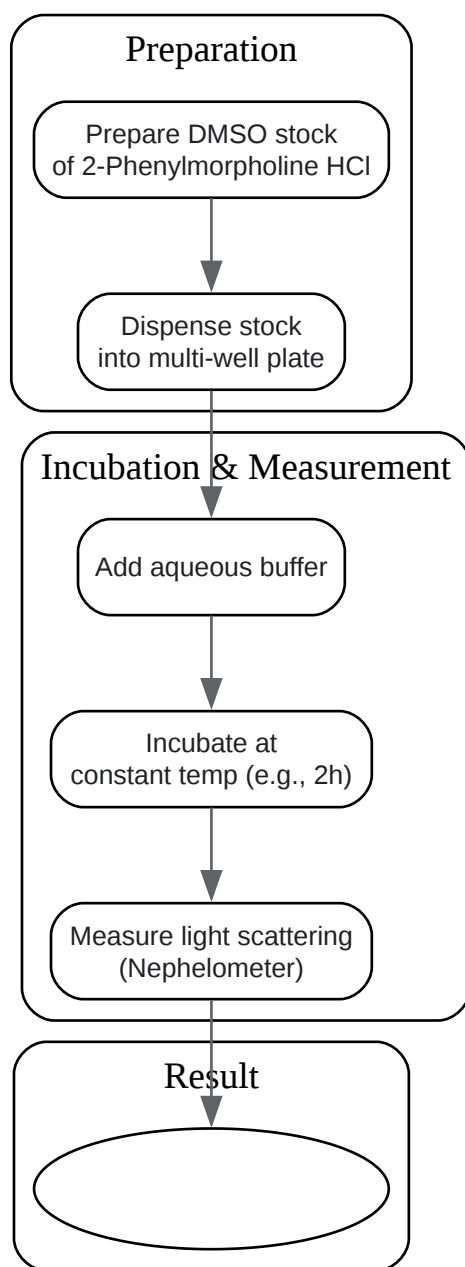
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Caption: Thermodynamic Solubility Workflow.

Kinetic solubility is often assessed in early drug discovery to identify potential solubility liabilities in a higher throughput manner.[3][5]

Protocol (Nephelometric Method):

- **Stock Solution:** Prepare a concentrated stock solution of **2-Phenylmorpholine hydrochloride** in dimethyl sulfoxide (DMSO).
- **Plate Preparation:** Dispense the DMSO stock solution into a multi-well plate.
- **Buffer Addition:** Add the aqueous buffer (e.g., PBS) to the wells to achieve the desired final compound concentrations.
- **Incubation:** Mix and incubate the plate at a controlled temperature for a shorter period (e.g., 2 hours).^[6]
- **Measurement:** Measure the light scattering of the solutions in each well using a nephelometer. An increase in light scattering indicates precipitation of the compound.
- **Data Analysis:** The kinetic solubility is determined as the concentration at which precipitation is first observed.



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Caption: Kinetic Solubility Workflow.

Stability Profile

The stability of a drug substance is a critical quality attribute that can be influenced by environmental factors such as temperature, humidity, and light.[7] Understanding the stability

profile of **2-Phenylmorpholine hydrochloride** is essential for determining appropriate storage conditions, re-test periods, and identifying potential degradation products.

Stability Data

Forced degradation studies are necessary to identify potential degradation pathways and to develop stability-indicating analytical methods.^[8] The results of such studies for **2-Phenylmorpholine hydrochloride** would be summarized as shown in the illustrative table below.

Table 4: Illustrative Forced Degradation of **2-Phenylmorpholine Hydrochloride**

Stress Condition	Duration	Assay (%)	Degradants Formed
Acid Hydrolysis (0.1 M HCl, 60°C)	24 h	Data Not Available	Data Not Available
Base Hydrolysis (0.1 M NaOH, 60°C)	24 h	Data Not Available	Data Not Available
Oxidation (3% H ₂ O ₂ , RT)	24 h	Data Not Available	Data Not Available
Thermal (80°C)	48 h	Data Not Available	Data Not Available
Photolytic (ICH Q1B)	1.2 million lux hours	Data Not Available	Data Not Available

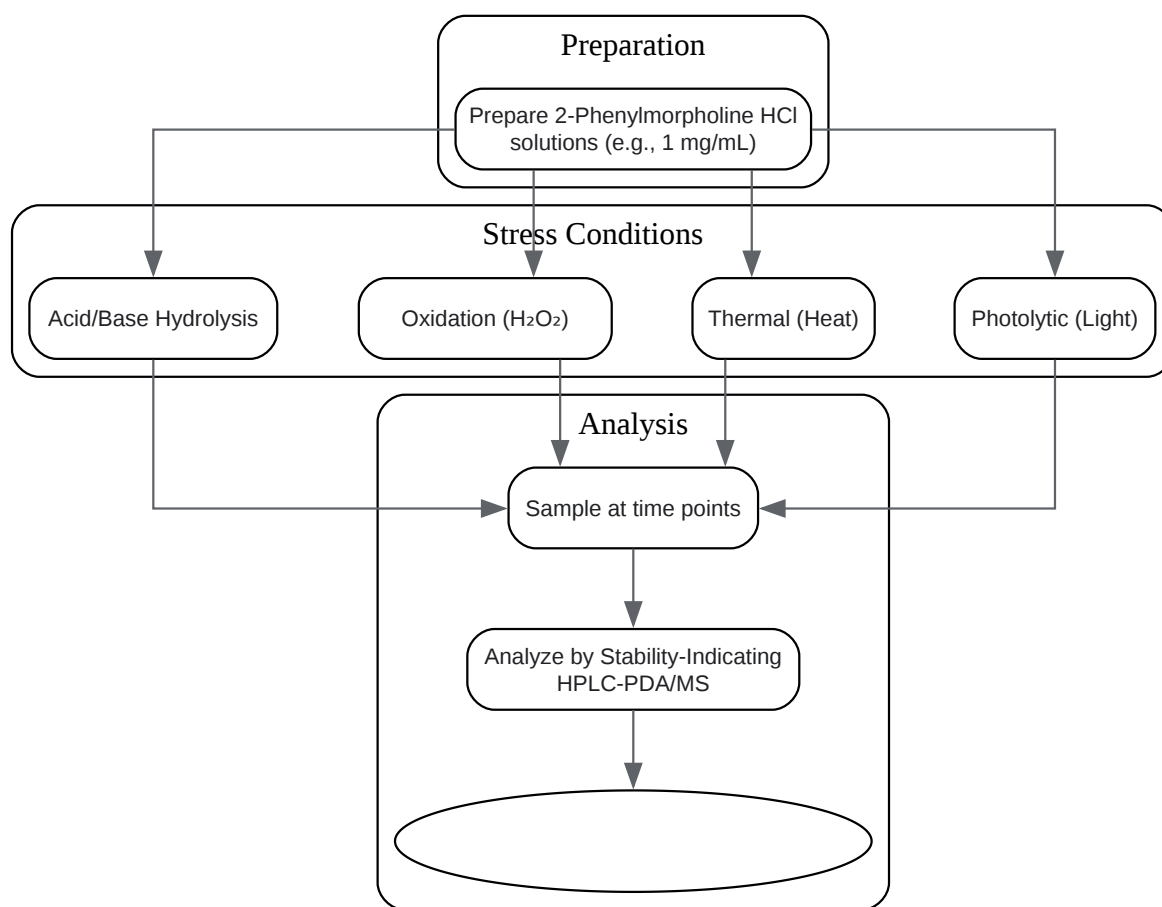
Experimental Protocols for Stability Assessment

The following protocols are based on the International Council for Harmonisation (ICH) guidelines for stability testing.

These studies are performed to identify the likely degradation products and to demonstrate the specificity of the analytical methods used for stability testing.^{[8][9]}

Protocol:

- Sample Preparation: Prepare solutions of **2-Phenylmorpholine hydrochloride** (typically 1 mg/mL) in various stress media.[\[8\]](#)
- Stress Conditions: Expose the samples to a range of forced degradation conditions as outlined in Table 4. This includes:
 - Acid and Base Hydrolysis: Treat with acidic (e.g., 0.1 M HCl) and basic (e.g., 0.1 M NaOH) solutions at elevated temperatures (e.g., 60°C).[\[10\]](#)
 - Oxidation: Treat with an oxidizing agent such as hydrogen peroxide (e.g., 3%).[\[11\]](#)
 - Thermal Degradation: Expose the solid drug substance and solutions to high temperatures (e.g., 80°C).
 - Photodegradation: Expose the drug substance to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter, as per ICH Q1B guidelines.[\[12\]](#)
- Time Points: Sample the stressed solutions at various time points (e.g., 0, 6, 12, 24 hours).
- Analysis: Analyze the samples using a stability-indicating HPLC method to separate the parent compound from any degradation products. Peak purity analysis using a photodiode array (PDA) detector and identification of degradants by mass spectrometry (LC-MS) should be performed.
- Data Evaluation: Determine the percentage of degradation and identify the major degradation products.



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Caption: Forced Degradation Study Workflow.

These studies are conducted to establish the re-test period for the drug substance and the shelf-life for the drug product.^[7]

Protocol:

- Batch Selection: Select at least three primary batches of **2-Phenylmorpholine hydrochloride** for the stability study.
- Storage Conditions: Store the samples under the following ICH-recommended conditions:

- Long-Term: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$ or $30^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $65\% \text{ RH} \pm 5\% \text{ RH}$.^[13]
- Accelerated: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$.^[13]
- Testing Frequency: Test the samples at specified time points. For long-term studies, this is typically every 3 months for the first year, every 6 months for the second year, and annually thereafter.^[7] For accelerated studies, a minimum of three time points (e.g., 0, 3, and 6 months) is recommended.^[7]
- Analytical Tests: At each time point, perform a full suite of tests including appearance, assay, purity (degradation products), and any other critical quality attributes.
- Data Evaluation: Evaluate the data for any trends in degradation or changes in physical properties to establish a re-test period.

Conclusion

This technical guide provides a framework for understanding and evaluating the solubility and stability of **2-Phenylmorpholine hydrochloride**. While some qualitative data is available, this document emphasizes the importance of robust experimental characterization. The detailed protocols for thermodynamic and kinetic solubility, as well as forced degradation and long-term stability studies, offer a clear path for researchers to generate the critical data needed for successful drug development and formulation. The provided templates for data presentation and workflow visualizations are intended to aid in the systematic reporting and comprehension of these essential physicochemical properties.

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